

Physical properties of Methyl 2-fluoroacrylate monomer

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Compound of Interest

Compound Name: Methyl 2-fluoroacrylate

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An In-depth Technical Guide to the Physical Properties of **Methyl 2-fluoroacrylate** Monomer
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Methyl 2-fluoroacrylate** (MFA), a key monomer in the synthesis of advanced fluorinated polymers and a valuable intermediate in pharmaceutical development. The unique properties conferred by the fluorine atom at the α -position make it a compound of significant interest for creating materials with enhanced chemical resistance, thermal stability, and specific optical properties.

Core Physical and Chemical Properties

Methyl 2-fluoroacrylate is a colorless to pale yellow liquid.^[1] It is often supplied with a stabilizer, such as Butylated Hydroxytoluene (BHT), to prevent spontaneous polymerization during storage and handling.^[2] Key physical data are summarized in the table below.

Table 1: Summary of Physical Properties of **Methyl 2-fluoroacrylate**

| Property | Value | Notes |
|--|---|---|
| Molecular Formula | C ₄ H ₅ FO ₂ | [2][3] |
| Molecular Weight | 104.08 g/mol | [2][3][4] |
| Appearance | Colorless to pale yellow, transparent liquid | [2][3] |
| Density | 1.057 - 1.12 g/cm ³ | Values are typically reported at 20°C. The range reflects data from different sources.[2][3][5] |
| Boiling Point | 91 °C | Reported at 750 mmHg.[2][3] A range of 75.9°C–94°C has also been noted, likely dependent on purity and pressure.[5] |
| Melting Point | -42 °C | [3] |
| Refractive Index (n _D ²⁰) | 1.39 | Measured at 20°C using the sodium D-line.[2][3] |
| Solubility | Slightly soluble in water. | Soluble in many common organic solvents, though quantitative data is limited.[3][6] |
| Purity | ≥ 98% (by GC) | Commercially available purity.[2] |
| Flash Point | 1 °C | [7] |

Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for the application and quality control of **Methyl 2-fluoroacrylate**. The following sections detail the standard methodologies for measuring the key parameters listed above.

Density Measurement

Density is a fundamental property used to confirm the identity and purity of the monomer. It is defined as mass per unit volume.

Methodology: Pycnometer Method (Based on ASTM D891)

- Preparation: A clean, dry, and calibrated pycnometer (a glass flask of a specific, known volume) is weighed empty (m_p).
- Sample Filling: The pycnometer is filled with **Methyl 2-fluoroacrylate**, taking care to avoid air bubbles. The temperature of the sample is allowed to equilibrate to a standard temperature, typically 20°C, in a temperature-controlled water bath.
- Volume Adjustment: The volume is precisely adjusted to the calibration mark of the pycnometer. Any excess liquid is carefully removed.
- Weighing: The filled pycnometer is weighed to obtain the total mass (m_{total}).
- Calculation: The mass of the monomer is calculated ($m_m = m_{total} - m_p$). Density (ρ) is then determined using the known volume of the pycnometer (V_p): $\rho = m_m / V_p$

Boiling Point Determination

The boiling point is a key indicator of purity. For a pure compound, the boiling point should be a sharp, constant temperature at a given pressure.

Methodology: Distillation Method (Based on OECD Guideline 103)

- Apparatus: A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a thermometer, and a receiving flask.^{[8][9]}
- Sample Preparation: Approximately 5-10 mL of **Methyl 2-fluoroacrylate** is placed in the distilling flask along with a few boiling chips to ensure smooth boiling.^[9]
- Heating: The flask is gently heated. The temperature of the vapor is monitored with a thermometer, ensuring the bulb is positioned just below the side arm of the condenser to accurately measure the temperature of the distilling vapor.^[9]

- Observation: The temperature is recorded when the liquid is actively boiling and a stable ring of condensing vapor is observed on the thermometer bulb. This stable temperature is the boiling point.[\[8\]](#)
- Pressure Correction: The atmospheric pressure is recorded, as the boiling point is pressure-dependent. If necessary, the observed boiling point can be corrected to standard pressure (760 mmHg).

Melting Point Determination

For substances that are liquid at room temperature, the melting point (or freezing point) is determined by cooling the substance until it solidifies.

Methodology: Capillary Method with Cooling

- Sample Preparation: A small amount of the liquid monomer is placed in a capillary tube.[\[10\]](#)
- Apparatus: The capillary tube is placed in a melting point apparatus that has cooling capabilities or in a specialized low-temperature bath (e.g., a Thiele tube with a suitable cooling liquid).[\[11\]](#)
- Cooling: The sample is slowly cooled. The temperature is carefully monitored.
- Observation: The temperature at which the first crystals appear and the temperature at which the entire sample solidifies are recorded. For pure compounds, this range should be narrow. [\[12\]](#) The melting point is the temperature at which the last crystal melts upon slow reheating.

Refractive Index Measurement

The refractive index is a sensitive measure of a substance's purity and composition.

Methodology: Abbe Refractometer (Based on ASTM D1218)

- Calibration: The Abbe refractometer is calibrated using a standard of known refractive index (e.g., distilled water).[\[13\]](#)
- Sample Application: A few drops of **Methyl 2-fluoroacrylate** are placed on the prism surface of the refractometer.[\[13\]](#)

- **Temperature Control:** The prisms are brought to a constant temperature, typically 20°C, using a circulating water bath.[\[14\]](#)
- **Measurement:** The instrument is adjusted until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale. The measurement is typically performed using a sodium D-line light source (589 nm).[\[13\]](#)

Purity by Gas Chromatography (GC)

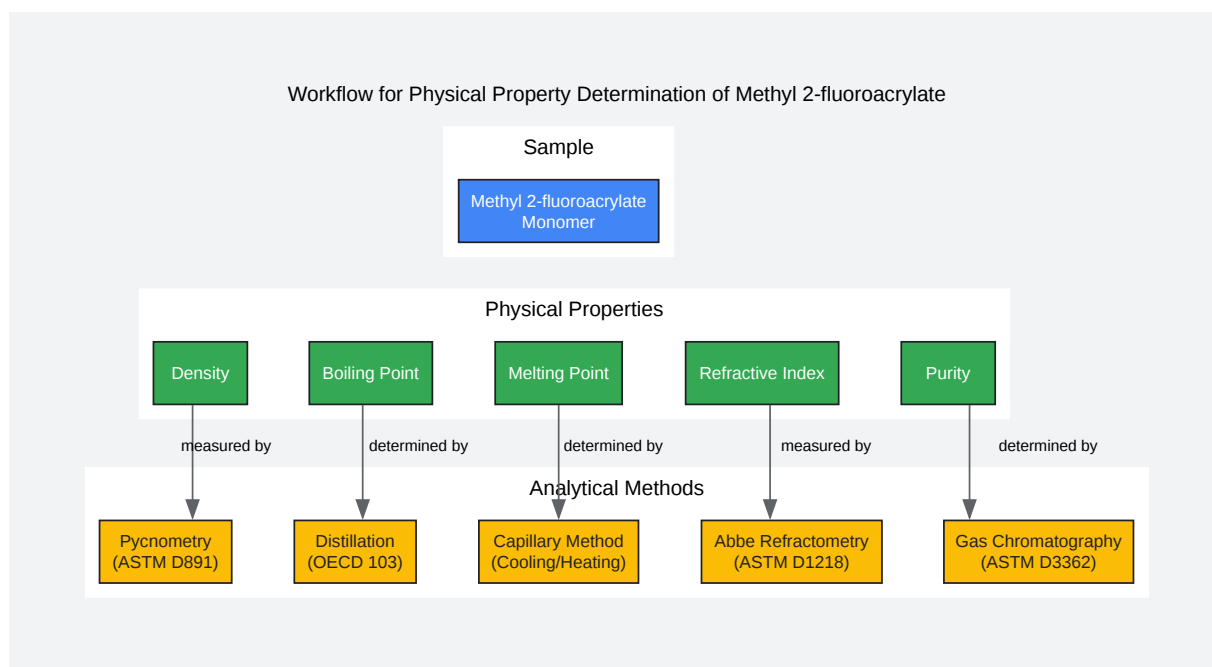
Gas chromatography is the standard method for determining the purity of volatile monomers like MFA and quantifying any impurities.

Methodology: (Based on ASTM D3362 for Acrylate Esters)

- **Instrument Setup:** A gas chromatograph equipped with a Flame Ionization Detector (FID) and a suitable capillary column (e.g., a polar DB-WAX or a non-polar HP-5) is used.[\[15\]](#)[\[16\]](#)
- **Sample Preparation:** The **Methyl 2-fluoroacrylate** sample is typically diluted in a suitable solvent (e.g., acetone or methanol). An internal standard may be added for more precise quantification.[\[17\]](#)
- **Injection:** A small, known volume (e.g., 1 µL) of the prepared sample is injected into the heated inlet of the GC.
- **Separation:** The components of the sample are separated in the column based on their boiling points and interactions with the stationary phase. A programmed temperature ramp is often used to achieve good separation.[\[17\]](#)
- **Detection and Quantification:** The FID detects the separated components as they elute from the column. The area of each peak in the resulting chromatogram is proportional to the concentration of that component.[\[15\]](#) Purity is calculated by dividing the peak area of the main component by the total area of all peaks, often after applying response factors.

Visualization of Property Determination Workflow

The following diagram illustrates the logical workflow for characterizing the physical properties of **Methyl 2-fluoroacrylate** monomer.



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References

- 1. atslab.com [atslab.com]
- 2. chemimpex.com [chemimpex.com]

- 3. Methyl 2-fluoroacrylate - Wikipedia [en.wikipedia.org]
- 4. Methyl 2-fluoroacrylate | C₄H₅FO₂ | CID 2782524 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Methyl 2-fluoroacrylate | 2343-89-7 | Benchchem [benchchem.com]
- 6. METHYL 2-FLUOROACRYLATE CAS#: 2343-89-7 [m.chemicalbook.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. vernier.com [vernier.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. westlab.com [westlab.com]
- 11. SSERC | Melting point determination [sserc.org.uk]
- 12. chem.ucalgary.ca [chem.ucalgary.ca]
- 13. matestlabs.com [matestlabs.com]
- 14. ASTM D1218 - Standard Test Method for Refractive Index and Refractive Dispersion of Hydrocarbon Liquids - Savant Labs [savantlab.com]
- 15. kelid1.ir [kelid1.ir]
- 16. benchchem.com [benchchem.com]
- 17. brjac.com.br [brjac.com.br]
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